

An In-depth Technical Guide to 2-Hydrazinopyridine Dihydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydrazinopyridine
dihydrochloride

Cat. No.: B147040

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **2-Hydrazinopyridine Dihydrochloride**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

2-Hydrazinopyridine dihydrochloride is a versatile chemical intermediate used in various synthetic applications.[1][2] It is characterized as a white to off-white crystalline solid.[1] The dihydrochloride form enhances its stability and solubility in aqueous solutions.[1]

Table 1: Physicochemical Properties of 2-Hydrazinopyridine and its Dihydrochloride Salt

Property	Value	Source(s)
IUPAC Name	pyridin-2-ylhydrazine;dihydrochloride	[3]
Synonyms	2-Hydrazinylpyridine Dihydrochloride, 2-Pyridone hydrazone dihydrochloride	[1]
CAS Number	62437-99-4	[3]
Molecular Formula	C ₅ H ₇ N ₃ · 2HCl	[3]
Molecular Weight	182.05 g/mol	[3]
Melting Point	212-213 °C (decomposes)	[3]
Appearance	White to light beige solid	[4]
Solubility	Soluble in water	[1]
InChI Key	SUVYLYXNNAGHJDN-UHFFFAOYSA-N	[3]

Experimental Protocols

A common method for synthesizing 2-hydrazinopyridine involves the reaction of 2-chloropyridine with hydrazine hydrate.[5][6]

Reagents and Equipment:

- 2-Chloropyridine
- Hydrazine hydrate
- Ethyl acetate
- Water
- Anhydrous sodium sulfate

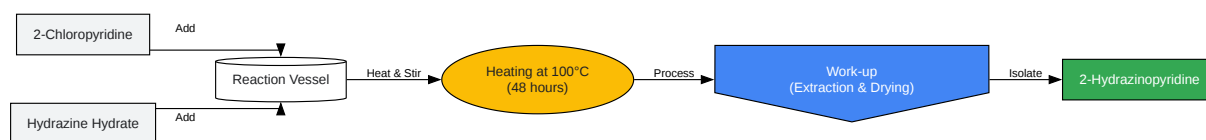
- Reaction vessel with stirring and heating capabilities
- Separatory funnel
- Rotary evaporator
- Thin Layer Chromatography (TLC) apparatus

Procedure:

- To a stirred solution of hydrazine hydrate (10 volumes), add 2-chloropyridine (1 equivalent).
[5][6]
- Heat the reaction mixture to 100 °C and maintain stirring for 48 hours.[5][6]
- Monitor the reaction progress using TLC with an eluent system of ethyl acetate and methanol (8:2).[5][6]
- Once the starting material is consumed, dilute the reaction mixture with water.[5][6]
- Extract the product with ethyl acetate (5 x 500 mL).[5]
- Combine the organic phases and dry over anhydrous sodium sulfate.[5][6]
- Concentrate the solution under reduced pressure to yield 2-hydrazinopyridine as a red oil.[5][6]

Purification: The resulting 2-hydrazinopyridine can be purified by vacuum distillation or recrystallization from a mixture of diethyl ether and hexane.[5]

Formation of the Dihydrochloride Salt: The dihydrochloride salt can be prepared by treating the 2-hydrazinopyridine base with an appropriate amount of hydrochloric acid in a suitable solvent, followed by isolation of the precipitate.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of 2-hydrazinopyridine.

Several analytical techniques can be employed for the detection and quantification of hydrazine compounds, including 2-hydrazinopyridine. These methods include:

- High-Performance Liquid Chromatography (HPLC): A versatile method for separating and quantifying the compound.[7]
- Gas Chromatography (GC): Suitable for volatile derivatives of the compound.[7]
- Spectrophotometry: Used for quantitative analysis based on the absorbance of light.[7]

For unequivocal identification, mass spectrometry (MS) coupled with GC is often utilized.[7] Spectral data, including ¹H NMR, IR, and mass spectra for 2-hydrazinopyridine, are available in various databases.[8][9][10]

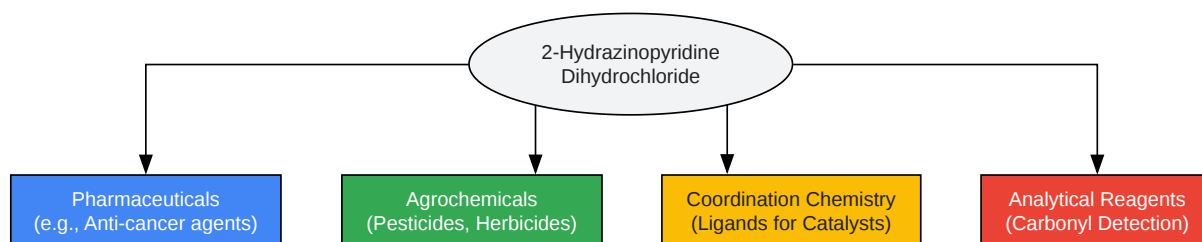
Reactivity and Applications

2-Hydrazinopyridine is a valuable building block in organic synthesis, primarily due to the nucleophilic nature of the hydrazine group.[1] It readily participates in condensation reactions with carbonyl compounds to form hydrazones.

Its applications are diverse and include:

- Pharmaceutical Development: It serves as a key intermediate in the synthesis of various pharmaceuticals, including potential anti-cancer and anti-inflammatory agents.[1][2] Hydrazine-based compounds have been investigated as tools for drug discovery, particularly for cofactor-dependent enzymes.[11]

- Agrochemicals: It is used in the formulation of pesticides and herbicides.[2]
- Coordination Chemistry: It acts as a ligand to form coordination complexes with metals, which are useful in catalysis.[2]
- Analytical Chemistry: It is employed as a reagent for the detection and quantification of carbonyl compounds.[2]



[Click to download full resolution via product page](#)

Caption: Major application areas of **2-Hydrazinopyridine Dihydrochloride**.

Safety and Handling

2-Hydrazinopyridine dihydrochloride is considered a hazardous chemical and should be handled with appropriate safety precautions.[12]

GHS Hazard Classification:

- Acute toxicity (Oral, Dermal, Inhalation).[12]
- Skin sensitization.[12]
- Carcinogenicity.[12]
- Causes skin and serious eye irritation.[8][13]
- May cause respiratory irritation.[8][13]

Precautionary Measures:

- Use only in a chemical fume hood.[12]
- Wear personal protective equipment, including gloves, protective clothing, and eye/face protection.[12][14]
- Avoid breathing dust, vapor, mist, or gas.[12]
- Do not get in eyes, on skin, or on clothing.[12]
- Wash hands thoroughly after handling.[14]
- Store in a tightly closed container in a dry, well-ventilated place.

In case of exposure, immediate medical attention is required.[12] For firefighting, use water spray, carbon dioxide, dry chemical, or alcohol-resistant foam.[12]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. CAS 62437-99-4: 2-Hydrazinopyridine dihydrochloride [cymitquimica.com]
2. chemimpex.com [chemimpex.com]
3. 2-Hydrazinopyridine 95 62437-99-4 [sigmaaldrich.com]
4. echemi.com [echemi.com]
5. 2-Hydrazinopyridine | 4930-98-7 [chemicalbook.com]
6. 2-Hydrazinopyridine synthesis - chemicalbook [chemicalbook.com]
7. atsdr.cdc.gov [atsdr.cdc.gov]
8. 2-Hydrazinopyridine | C5H7N3 | CID 78645 - PubChem [pubchem.ncbi.nlm.nih.gov]
9. 2-Hydrazinopyridine [webbook.nist.gov]

- 10. 2-Hydrazinopyridine(4930-98-7) ¹H NMR [m.chemicalbook.com]
- 11. biorxiv.org [biorxiv.org]
- 12. fishersci.com [fishersci.com]
- 13. 2-Hydrazinylpyridine hydrochloride | C₅H₈ClN₃ | CID 521315 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Hydrazinopyridine Dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147040#2-hydrazinopyridine-dihydrochloride-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com